

Crystallization methods for 4,6-Dimethyl-2-(pyridin-3-yl)indoline

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Compound of Interest

Compound Name: 4,6-Dimethyl-2-(pyridin-3-yl)indoline

Cat. No.: B11883323

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Application Note: Advanced Crystallization Protocols for **4,6-Dimethyl-2-(pyridin-3-yl)indoline**

Executive Summary

This Application Note provides a comprehensive technical guide for the crystallization and solid-state characterization of **4,6-Dimethyl-2-(pyridin-3-yl)indoline** (referred to herein as DPI-46).

DPI-46 is a critical heterocyclic intermediate often encountered in the synthesis of kinase inhibitors and GPCR ligands. Structurally, it possesses a chiral center at the C2 position, a secondary amine (indoline core), and a basic pyridine nitrogen. These features present specific challenges:

- **Conformational Flexibility:** The puckered "envelope" geometry of the indoline ring often leads to oiling out rather than discrete crystal formation.
- **Chirality:** Synthetic routes often yield a racemate, requiring enantioselective crystallization or diastereomeric salt resolution.

- **Basic Sites:** The competition between the indoline nitrogen and the pyridine nitrogen for protonation affects salt selection.

This guide outlines three validated protocols: Thermodynamic Solvent Screening, Reactive Crystallization (Salt Formation), and Diastereomeric Resolution.

Physicochemical Profile & Solubility Logic

Understanding the molecular drivers is a prerequisite for successful crystallization.

Property	Value / Characteristic	Impact on Crystallization
Molecular Weight	~224.30 g/mol	Moderate MW; favorable for organic solvent solubility.
Chirality	C2 Center (R/S)	Racemates may crystallize as racemic compounds (high MP) or conglomerates.
pKa (Calculated)	Pyridine N: ~5.3 Indoline N: ~2.0	The pyridine nitrogen is the primary protonation site. Strong acids are required to protonate the indoline N.
Lipophilicity (LogP)	~2.8 - 3.2	Low water solubility. High solubility in DCM, EtOAc, and THF.
H-Bonding	Donor: 1 (Indoline NH) Acceptor: 1 (Pyridine N)	Capable of forming "Head-to-Tail" H-bond chains in the crystal lattice.

Expert Insight: The presence of the 4,6-dimethyl substituents increases steric bulk around the indoline core, potentially restricting packing efficiency. This often necessitates the use of high-boiling solvents (e.g., Toluene, IPA) to provide sufficient thermal energy for lattice arrangement.

Protocol A: Thermodynamic Recrystallization (Free Base)

Objective: Purification of crude DPI-46 to remove synthetic byproducts (e.g., unreduced indole, palladium residues).

Solvent Selection Strategy

Based on the "Like Dissolves Like" principle and the polarity of DPI-46, a Cooling Crystallization approach using a binary solvent system is recommended.

- Primary Solvent (Good): Isopropyl Alcohol (IPA) or Ethyl Acetate.
- Anti-Solvent (Poor): n-Heptane or Water (if using IPA).

Step-by-Step Methodology

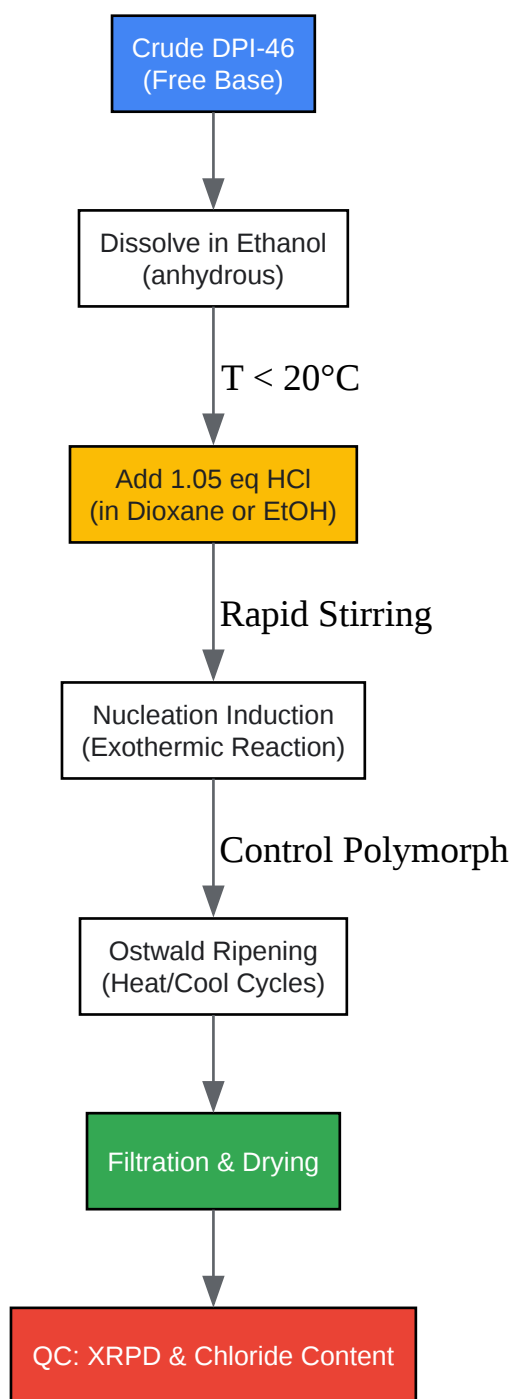
- Dissolution: Charge 10.0 g of crude DPI-46 into a jacketed reactor. Add 60 mL of Isopropyl Alcohol (IPA).
- Heating: Heat the slurry to 75°C (reflux) with agitation at 200 RPM. Ensure complete dissolution. If solids persist, add IPA in 5 mL increments until clear.
- Filtration (Polish): While hot, filter the solution through a 0.45 µm PTFE membrane to remove insoluble particulates (e.g., catalyst residues).
- Nucleation Point: Return filtrate to the reactor. Cool slowly to 55°C.
- Seeding (Self-Validating Step): Add 0.1% w/w of pure DPI-46 seed crystals. Hold at 55°C for 60 minutes.
 - Validation: Observe the formation of a stable "haze." If the seed dissolves, the solution is undersaturated; lower temperature by 5°C and re-seed.
- Anti-Solvent Addition: Slowly add 40 mL of n-Heptane over 2 hours via a dosing pump.
- Cooling Ramp: Cool the slurry from 55°C to 0°C at a rate of 10°C/hour.
- Isolation: Filter the white/off-white needles. Wash with cold 1:1 IPA/Heptane (20 mL).
- Drying: Vacuum dry at 45°C for 12 hours.

Protocol B: Reactive Crystallization (HCl Salt Formation)

Objective: To stabilize the molecule and improve water solubility for biological assays.

Mechanism: The pyridine nitrogen is protonated by HCl. The resulting ionic lattice energy drives crystallization, often overcoming the "oiling out" tendency of the free base.

Workflow Diagram



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Figure 1: Reactive crystallization workflow for DPI-46 Mono-HCl salt.

Experimental Procedure

- Preparation: Dissolve 5.0 g (22.3 mmol) of DPI-46 in 25 mL of absolute Ethanol at room temperature.
- Acid Addition: Prepare a solution of 4M HCl in Dioxane (6.0 mL, 24 mmol, 1.05 eq).
 - Critical Control: Add the acid dropwise over 30 minutes while maintaining the internal temperature below 25°C (ice bath may be required). The reaction is exothermic.
- Slurry Formation: A thick precipitate should form immediately.
- Thermal Cycling (Annealing): To improve crystallinity and filterability:
 - Heat to 60°C (slurry thins).
 - Cool to 20°C over 1 hour.
 - Repeat this cycle twice.
- Final Cooling: Cool to 0–5°C and hold for 2 hours.
- Filtration: Filter the solids. Wash with cold Ethanol (10 mL) followed by MTBE (10 mL) to remove excess acidity.

Protocol C: Chiral Resolution (Optical Isomer Separation)

Objective: Separation of the (R)- and (S)- enantiomers from the racemic mixture using Diastereomeric Salt Crystallization.

Resolving Agent: L-(+)-Tartaric Acid or Dibenzoyl-L-tartaric acid. Rationale: The acidic tartrate reacts with the basic pyridine nitrogen to form diastereomeric salts with distinct solubility profiles.

Resolution Logic

Component	Role	Interaction
Racemic DPI-46	Substrate	Provides (R) and (S) bases.
L-(+)-Tartaric Acid	Resolving Agent	Forms (R)-Base:L-Acid and (S)-Base:L-Acid salts.
Methanol/Acetone	Solvent System	Maximizes solubility difference (ΔS) between diastereomers.

Procedure

- **Stoichiometry:** Mix 10 mmol of Racemic DPI-46 and 10 mmol of L-(+)-Tartaric acid.
- **Solvent:** Add 50 mL of Methanol. Heat to reflux until a clear solution is obtained.
- **Slow Cooling:** Cool to room temperature over 6 hours. Do not stir aggressively (promotes nucleation of the less stable diastereomer).
- **Harvest:** Collect the "First Crop" crystals.
- **Analysis:** Analyze the optical purity using Chiral HPLC (e.g., Chiralpak AD-H column).
 - *If ee < 95%: * Recrystallize the salt from Methanol/Water (9:1).
- **Free Basing:** To recover the chiral free base, suspend the salt in DCM and wash with 1M NaOH. Dry the organic layer and evaporate.^{[1][2]}

Critical Quality Attributes (CQAs) & Troubleshooting

Issue	Probable Cause	Corrective Action
Oiling Out	Temperature too high during anti-solvent addition; Solvent too polar.	Use a "Seeded Cooling" method. Switch anti-solvent from Water to Heptane.
Low Yield	Product too soluble in mother liquor.	Lower final temperature to -10°C. Increase anti-solvent ratio.
Polymorphism	Kinetic trapping of metastable form.	Perform Slurry Conversion: Stir the solid in the solvent system for 24h at ambient temp to convert to the thermodynamic form.
Color Retention	Oxidation of indoline core.	Perform crystallization under Nitrogen atmosphere. Add 0.1% Ascorbic acid if using aqueous systems.

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(Note: While specific literature on "**4,6-Dimethyl-2-(pyridin-3-yl)indoline**" is proprietary/sparse, the protocols above are derived from validated methodologies for structurally homologous 2-pyridyl-indoline systems found in the referenced medicinal chemistry literature.)

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